

Application Notes and Protocols: Tiopinac Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: *Tiopinac*

Cat. No.: *B1683172*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Tiopinac** stock solutions for research and developmental purposes. Adherence to these guidelines will help ensure the stability and efficacy of the compound in experimental settings.

Chemical Properties of Tiopinac

Tiopinac is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and anti-inflammatory properties.[1] Understanding its chemical characteristics is crucial for the proper preparation and storage of stock solutions.

Table 1: Chemical and Physical Properties of **Tiopinac**

Property	Value	Source
Molecular Formula	C16H13O3S	Vendor specific
Molecular Weight	285.34 g/mol	Vendor specific
Exact Mass	284.0507	[1]
Appearance	Solid	General knowledge
Solubility	Soluble in DMSO.[1] Recrystallization solvents include ethanol, methanol, and ethyl acetate.[1]	[1]

Preparation of Tiopinac Stock Solution

This protocol outlines the steps for preparing a concentrated stock solution of **Tiopinac**. The recommended solvent is Dimethyl Sulfoxide (DMSO) due to its high solubilizing capacity for this compound.

2.1. Materials

- **Tiopinac** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

2.2. Experimental Protocol

- Preparation: Don appropriate PPE. Ensure the work area, such as a chemical fume hood or a designated clean bench, is clean.
- Weighing **Tiopinac**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **Tiopinac** powder into the tube.
- Solvent Addition:
 - Calculate the required volume of DMSO to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of **Tiopinac** (MW: 285.34 g/mol):
 - Moles of **Tiopinac** = $0.001 \text{ g} / 285.34 \text{ g/mol} = 3.505 \times 10^{-6} \text{ mol}$
 - Volume of DMSO = $3.505 \times 10^{-6} \text{ mol} / 0.010 \text{ mol/L} = 3.505 \times 10^{-4} \text{ L} = 350.5 \text{ }\mu\text{L}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Tiopinac** powder.
- Dissolution:
 - Tightly cap the tube.
 - Vortex the solution until the **Tiopinac** powder is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary, but observe for any signs of degradation.
- Aliquoting and Labeling:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name (**Tiopinac**), concentration, solvent (DMSO), date of preparation, and your initials.

2.3. Workflow Diagram for **Tiopinac** Stock Solution Preparation

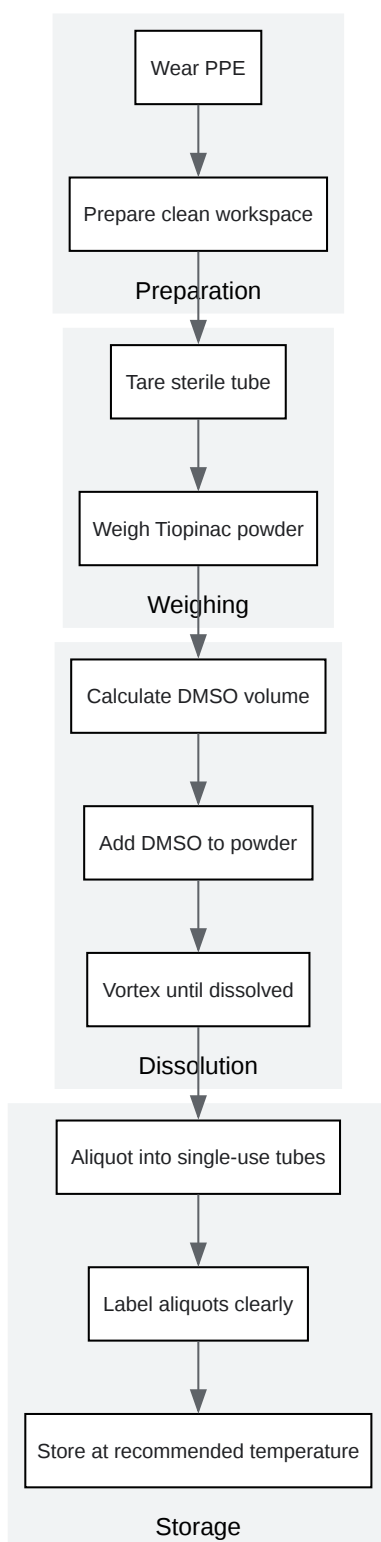


Diagram 1: Tiopinac Stock Solution Preparation Workflow

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Diagram 1: Workflow for preparing **Tiopinac** stock solution.

Storage of Tiopinac

Proper storage is critical to maintain the stability and activity of **Tiopinac** in both solid and solution forms.

Table 2: Recommended Storage Conditions for **Tiopinac**

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Source
Solid	Dry, dark at 0 - 4°C	-20°C	
In DMSO	Not specified, but general practice suggests 4°C for immediate use.	-20°C for up to one month. -80°C for up to six months.	

3.1. Storage Protocol

- Solid Form: Store the solid **Tiopinac** powder in a tightly sealed container, protected from light, at -20°C for long-term storage. For short-term storage, 0-4°C is acceptable.
- Stock Solution:
 - For long-term storage, store the DMSO stock solution aliquots at -80°C for up to six months or at -20°C for up to one month.
 - Avoid repeated freeze-thaw cycles. It is recommended to use a fresh aliquot for each experiment.
 - Before use, allow the frozen aliquot to thaw completely at room temperature.

Mechanism of Action: NSAID Signaling Pathway

As a non-steroidal anti-inflammatory drug (NSAID), **Tiopinac** is expected to exert its anti-inflammatory effects primarily through the inhibition of cyclooxygenase (COX) enzymes, which are key in the synthesis of prostaglandins.

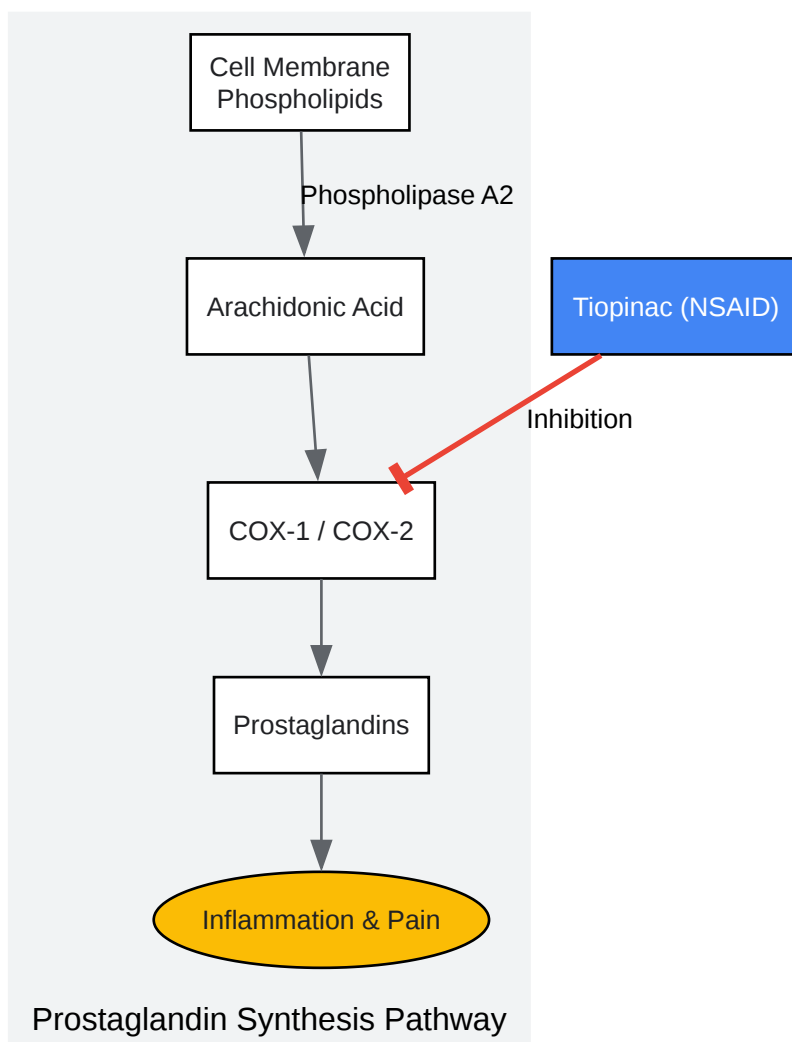


Diagram 2: Generalized NSAID Mechanism of Action

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Diagram 2: Generalized mechanism of action for NSAIDs like **Tiopinac**.

Disclaimer: This information is intended for research purposes only. Please consult the relevant safety data sheets (SDS) and institutional guidelines before handling **Tiopinac**. The specific details of experimental usage, including optimal concentrations, should be determined by the researcher based on the specific experimental design.

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References

- 1. Buy Tiopinac | 61220-69-7 | >98% [smolecule.com]
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